

difference between Fast Red Salt ITR and Nuclear Fast Red

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Compound of Interest

Compound Name: *Fast Red Salt ITR*

Cat. No.: *B13396444*

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Technical Guide: Fast Red Salt ITR vs. Nuclear Fast Red

Executive Summary

In histological and immunohistochemical (IHC) workflows, the nomenclature "Fast Red" is a frequent source of experimental error. **Fast Red Salt ITR** and Nuclear Fast Red are chemically distinct reagents with non-overlapping functions.

- **Fast Red Salt ITR** is a diazonium salt used as a chromogenic substrate for Alkaline Phosphatase (AP). It functions as a detector of enzymatic activity, producing a bright red, often fluorescent, precipitate.^[1]
- Nuclear Fast Red (Kernechtrot) is an anthraquinone dye used as a nuclear counterstain.^[2] ^[3] It functions via mordant-dye lake formation to visualize tissue architecture (nuclei) in contrast to other stains (e.g., Prussian Blue).

This guide delineates the chemical mechanisms, operational protocols, and critical troubleshooting parameters for both reagents to ensure data integrity in drug development and

research.

Chemical Identity & Mechanisms

Fast Red Salt ITR (The Detector)

Chemical Nature: Stable Diazonium Salt CAS: 27580-14-9 (Zinc double salt) IUPAC: 4-((diethylamino)sulfonyl)-2-methoxybenzenediazonium chloride

Mechanism of Action (Azo Coupling): Fast Red ITR does not stain tissue directly. It requires the presence of the enzyme Alkaline Phosphatase (AP).^{[1][4]}

- Hydrolysis: AP hydrolyzes a naphthol phosphate substrate (e.g., Naphthol AS-MX Phosphate) at alkaline pH (8.2–9.2), releasing a reactive naphthol.
- Coupling: The free naphthol immediately couples with the diazonium cation of Fast Red ITR.
- Precipitation: This reaction forms an insoluble, bright red azo dye at the site of enzyme activity.
- Fluorescence: Unlike many other azo dyes, the reaction product of Fast Red ITR exhibits brilliant red fluorescence, allowing for dual-mode detection (brightfield and fluorescence microscopy).

Nuclear Fast Red (The Counterstain)

Chemical Nature: Anthraquinone Derivative CAS: 6409-77-4 Synonyms: Kernechtrot, Calcium Red, Helio Fast Rubin BBL^[3]

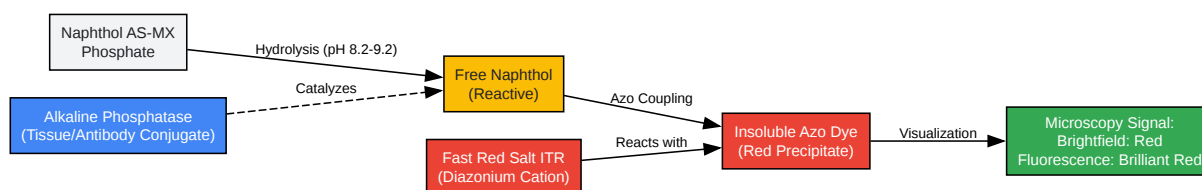
Mechanism of Action (Lake Formation): Nuclear Fast Red is an anionic dye that cannot bind directly to the negatively charged phosphate backbone of DNA.

- Mordanting: It is combined with a metal salt, typically Aluminum Sulfate.^[2]
- Chelation: The aluminum ions () form a coordination complex (lake) with the dye molecules.

- Binding: The positively charged aluminum-dye lake binds electrostatically to the anionic nuclear chromatin, staining nuclei pink/red.

Visualization of Mechanisms

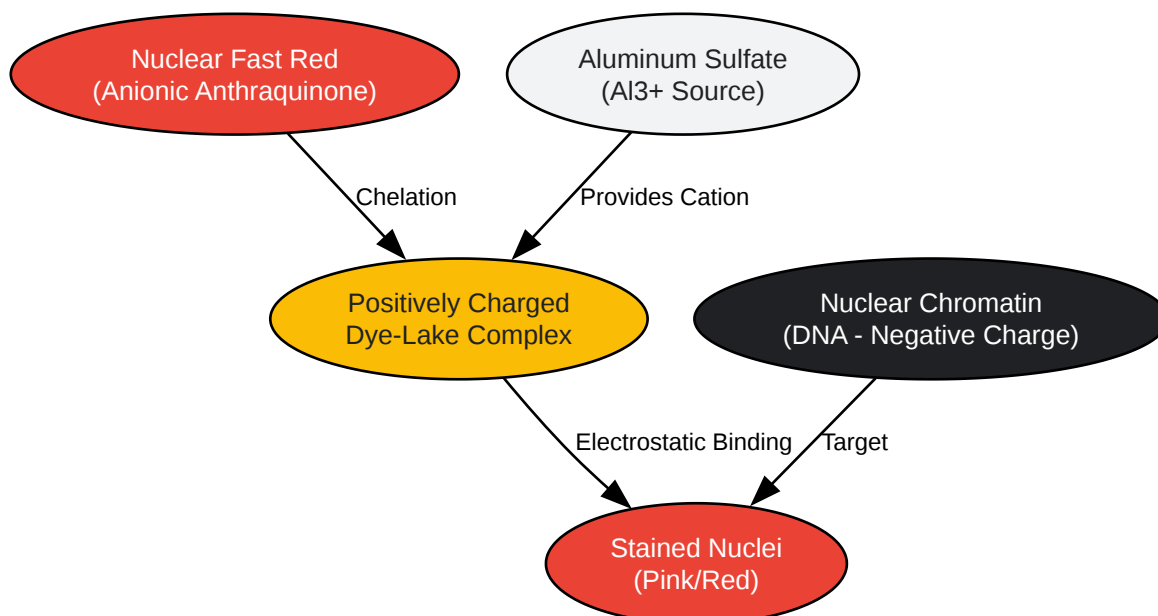
Diagram 1: Alkaline Phosphatase Detection via Fast Red ITR



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Caption: The enzymatic cascade converting soluble substrate into an insoluble fluorescent precipitate via Fast Red ITR.

Diagram 2: Nuclear Fast Red Staining Pathway



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Caption: The formation of a cationic dye-lake complex required for Nuclear Fast Red to bind anionic DNA.

Comparative Technical Specifications

Feature	Fast Red Salt ITR	Nuclear Fast Red (Kernechtrot)
Primary Role	Enzyme Substrate (IHC/ISH)	Counterstain (Histology)
Target	Alkaline Phosphatase (AP) Activity	Cell Nuclei (Chromatin)
Reaction Type	Azo Coupling (Covalent bond formation)	Mordant Dye Lake (Electrostatic)
Solubility	Soluble in water/buffer; Product is alcohol soluble	Soluble in water (with heat)
Stability	Unstable in solution (Prepare fresh)	Stable solution (Months/Years)
Fluorescence	Yes (High sensitivity detection)	No
Mounting Media	Aqueous Only (Dissolves in xylene/alcohol)	Compatible with Aqueous & Resinous
Critical Risk	Dehydration clears the signal (False Negative)	Over-filtering removes mordant (Weak Stain)

Validated Experimental Protocols

Protocol A: Alkaline Phosphatase Detection with Fast Red ITR

Objective: Visualize AP-conjugated antibodies in tissue sections. Critical Constraint: The reaction product is soluble in organic solvents. Do not use xylene or alcohol-based mounting media.

- Preparation of Working Solution (Prepare immediately before use):

- Dissolve 1 mg/mL Naphthol AS-MX Phosphate in 0.1 M Tris-HCl Buffer (pH 8.2).
- Add 1 mg/mL **Fast Red Salt ITR**.
- Why: The diazonium salt is unstable in alkaline solution and will decompose if left standing, leading to high background.
- Filtration: Filter through a 0.45 µm syringe filter to remove undissolved particulates that mimic specific staining.
- Incubation:
 - Apply solution to hydrated tissue sections.^{[5][6]}
 - Incubate at Room Temperature (20-25°C) for 10–30 minutes.
 - Monitoring: Check under a microscope every 5 minutes. Stop when red precipitate is visible at antigen sites.
- Termination & Mounting:
 - Wash gently in distilled water (3 x 2 mins).
 - Counterstain: Hematoxylin (briefly) or Methyl Green. Avoid alcohol-heavy counterstains.
 - Mount: Use an Aqueous Mounting Medium (e.g., Glycerol Gelatin or commercial aqueous mountant).
 - Warning: Dehydration through ethanol/xylene will wash away the red precipitate.

Protocol B: Nuclear Counterstaining with Nuclear Fast Red

Objective: Contrast staining for blue/black chromogens (e.g., Prussian Blue for iron, Silver stains).

- Preparation of Staining Solution:

- Dissolve 0.1 g Nuclear Fast Red and 5.0 g Aluminum Sulfate in 100 mL distilled water.
- Heat: Boil the solution for 5–10 minutes to facilitate lake formation.
- Cool & Filter: Cool to room temperature and filter.
- Why: Grainy precipitate forms over time; filtration prevents "pepper" artifact on the slide.
- Staining Procedure:
 - Deparaffinize and rehydrate tissue to water.
 - Perform primary stain (e.g., Perls' Prussian Blue).
 - Immerse slides in Nuclear Fast Red solution for 2–5 minutes.
 - Optimization: Rinse in distilled water.^{[5][6][7][8]} If staining is too weak, re-immerses.
- Differentiation & Mounting:
 - Wash in running tap water for 2 minutes.
 - Dehydrate through graded alcohols (95%, 100%).^[6]
 - Clear in Xylene.^{[6][8]}
 - Mount with resinous medium (e.g., DPX, Permount).
 - Note: Unlike Fast Red ITR, Nuclear Fast Red is compatible with organic solvents.

Troubleshooting & Quality Control

Fast Red Salt ITR Issues

- Weak Signal: Check Buffer pH. AP activity drops significantly below pH 8.0. Ensure no phosphate buffers (PBS) are used in the step immediately preceding substrate addition (inorganic phosphate inhibits AP).

- **High Background:** The working solution was likely older than 30 minutes. Diazonium salts break down into reactive byproducts that stick non-specifically to proteins.
- **Signal Disappears:** The technician likely dehydrated the slide with ethanol or used a xylene-based mounting medium. Strictly use aqueous mounting.

Nuclear Fast Red Issues[2][5][6][9][10][11]

- **Weak Nuclear Staining:** The aluminum sulfate concentration may be too low, or the solution was over-filtered, removing the dye-lake complex.
- **Precipitate on Slide:** The solution was not filtered before use. Aluminum lakes tend to precipitate upon storage. Always filter before the staining session.

References

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